

# Essential Safety and Logistical Information for Handling Gunagratinib

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## Compound of Interest

Compound Name: *Gunagratinib*

Cat. No.: *B10823835*

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This document provides crucial safety protocols, handling instructions, and disposal plans for the potent pan-FGFR inhibitor, **Gunagratinib** (also known as ICP-192). Adherence to these guidelines is essential to ensure personnel safety and maintain a secure laboratory environment.

## Hazard Identification and Safety Precautions

**Gunagratinib** is a potent active pharmaceutical ingredient (API) that requires careful handling.

[1] The primary hazards associated with **Gunagratinib** are summarized in the table below.

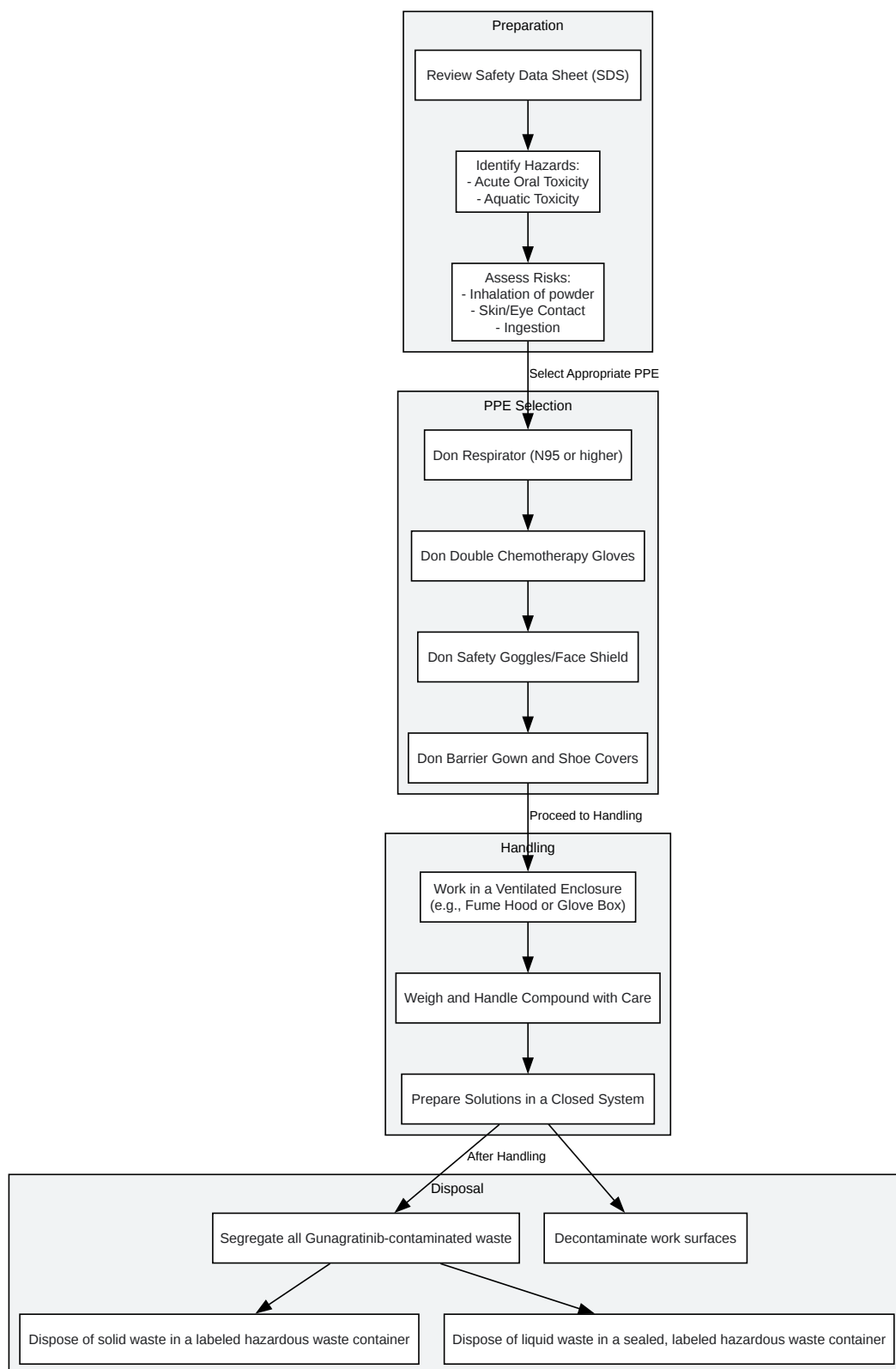
Hazard Classification	GHS Hazard Statement	Precautionary Statement
Acute Oral Toxicity (Category 4)	H302: Harmful if swallowed.[2]	P264: Wash skin thoroughly after handling.[2]
P270: Do not eat, drink or smoke when using this product.[2]		
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]		
P330: Rinse mouth.[2]		
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life.	P273: Avoid release to the environment.[2]
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects.[2]	P391: Collect spillage.[2]

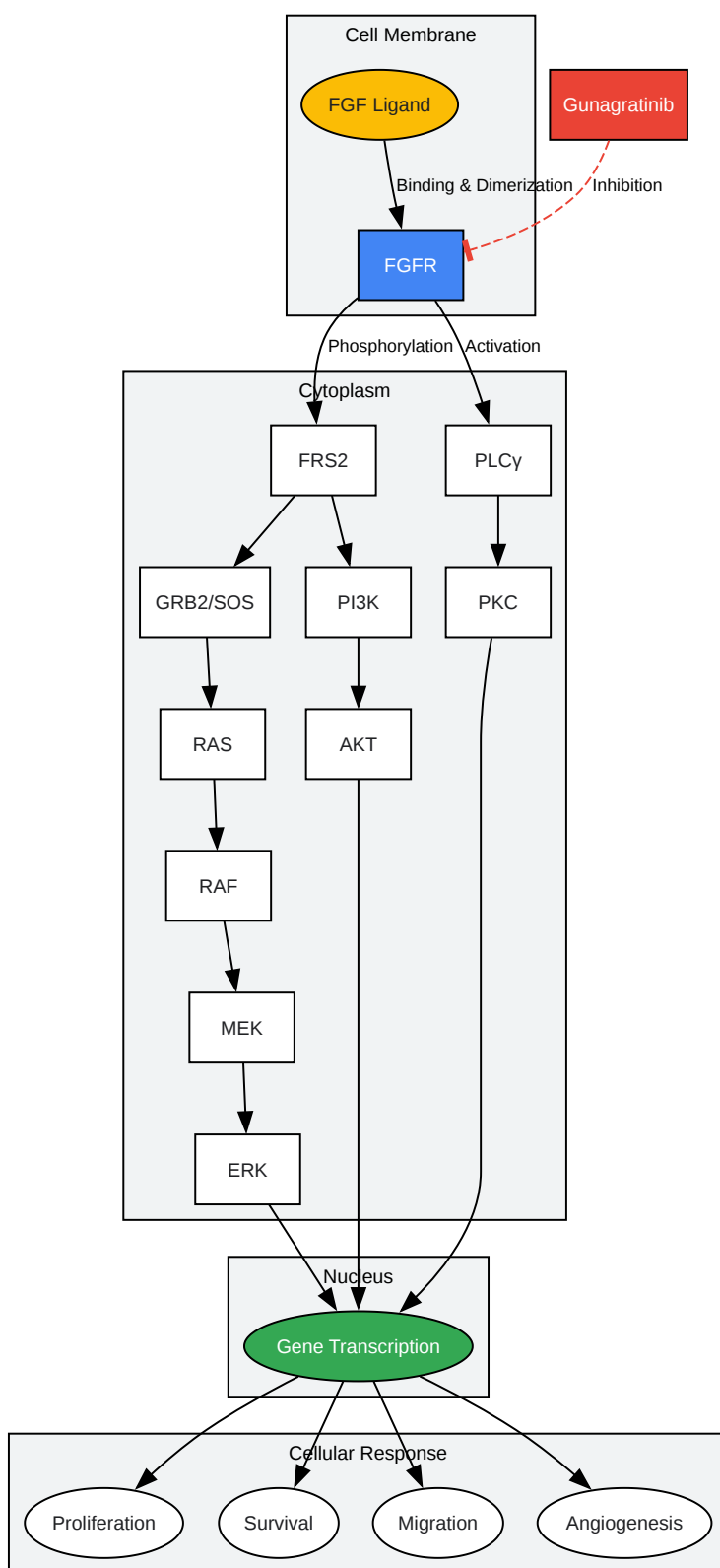
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Gunagratinib** to prevent exposure through inhalation, skin contact, or ingestion. The following table outlines the required PPE.

Body Part	Required PPE	Rationale
Respiratory	N95 or higher-rated respirator	To prevent inhalation of the powdered compound.
Hands	Double chemotherapy-grade gloves	Provides robust protection against skin contact.
Eyes	Safety goggles or a full-face shield	Protects eyes from dust particles and potential splashes.
Body	Disposable, solid-front barrier gown with tight-fitting cuffs	Prevents contamination of personal clothing and skin.
Feet	Disposable shoe covers	Minimizes the risk of tracking the compound out of the designated handling area.

#### Experimental Workflow for PPE Selection and Handling of **Gunagratinib**





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## References

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